

# Insta-Gel Plus material safety data sheet (MSDS) information

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## Compound of Interest

Compound Name: *insta-gel*

Cat. No.: *B1173381*

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An in-depth guide to the Material Safety Data Sheet (MSDS) for **Insta-Gel Plus**, a multipurpose liquid scintillation cocktail utilized for aqueous and nonaqueous samples.<sup>[1]</sup> This document is intended for researchers, scientists, and drug development professionals, providing a comprehensive overview of the material's hazards, handling procedures, and safety protocols.

## Product Identification

**Insta-Gel Plus** is a laboratory chemical mixture produced by Revvity Health Sciences B.V. It is recognized by the following identifiers:

- Trade Name: **Insta-Gel Plus**<sup>[2][3][4]</sup>
- Article Numbers: 6013399, 6013391<sup>[2][3][4]</sup>
- Identified Use: Laboratory chemicals for radiometric detection<sup>[3][5]</sup>

## Hazard Identification & Classification

**Insta-Gel Plus** is classified as a hazardous substance according to the Globally Harmonized System (GHS). The product is a flammable liquid and vapor that is harmful if swallowed, causes skin irritation, may cause respiratory irritation, and leads to serious eye damage.<sup>[2][4]</sup> It is also toxic to aquatic life with long-lasting effects.<sup>[2][3][4]</sup>

## GHS Hazard Pictograms

The following pictograms are associated with **Insta-Gel Plus**:

Pictogram	Hazard Class
GHS02	Flame
GHS05	Corrosion
GHS07	Exclamation Mark
GHS09	Environment

## Hazard Statements

- H226: Flammable liquid and vapour.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- H302: Harmful if swallowed.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- H315: Causes skin irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- H318: Causes serious eye damage.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- H411: Toxic to aquatic life with long lasting effects.[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Composition and Chemical Properties

The hazardous properties of **Insta-Gel Plus** are attributed to its primary components.

## Hazardous Components

Chemical Name	Concentration	Hazard Classification
Alkylphenol Polyglycoether	40-60%	Acute Tox. 4 (H302), Skin Irrit. 2 (H315), Eye Dam. 1 (H318), Aquatic Chronic 2 (H411)
1,2,4-trimethylbenzene	40-60%	Flam. Liq. 3 (H226), Acute Tox. 4 (H332), Skin Irrit. 2 (H315), Eye Irrit. 2 (H319), STOT SE 3 (H335), Aquatic Chronic 2 (H411)

## Physical and Chemical Properties

Property	Value
Appearance	Colorless Fluid[3][4]
Odor	Characteristic[3][4]
Boiling Point	170 °C (338 °F)[3]
Flash Point	~50 °C[1]
Lower Explosion Limit	1.1 Vol % (for 1,2,4-trimethylbenzene)[3]
Melting/Freezing Point	Undetermined[3]

## Toxicological Information

Toxicological data for the hazardous components are summarized below. Note that detailed experimental protocols for these studies are not provided in the material safety data sheet. The values are typically derived from standardized testing guidelines (e.g., OECD).

## Acute Toxicity Data for 1,2,4-trimethylbenzene

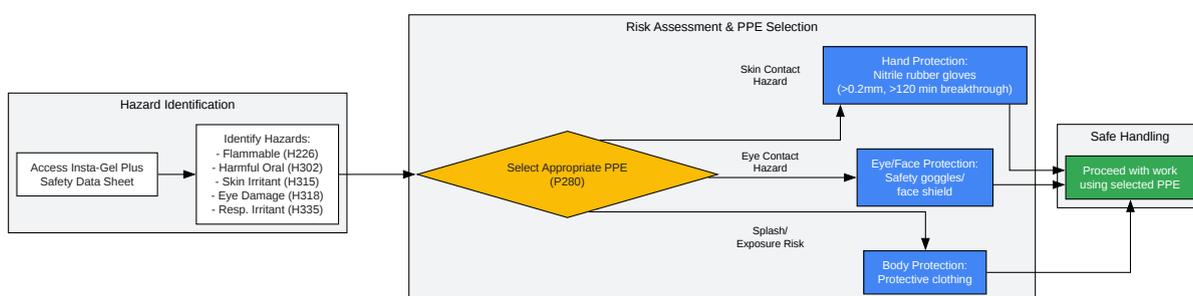
Exposure Route	Type	Species	Value
Oral	LD50	Rat	3,400 mg/kg[3]
Dermal	LD50	Rabbit	3,160 mg/kg[3]
Inhalative	LC50/4 h	Rat	18 mg/l[3]

## Safety and Handling Protocols

The following diagrams outline the essential workflows for the safe handling and emergency response associated with **Insta-Gel Plus**.

### Hazard Identification and Personal Protective Equipment (PPE) Workflow

This workflow details the process from identifying the material's hazards to selecting the appropriate personal protective equipment.



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Caption: Workflow for identifying hazards and selecting appropriate PPE.

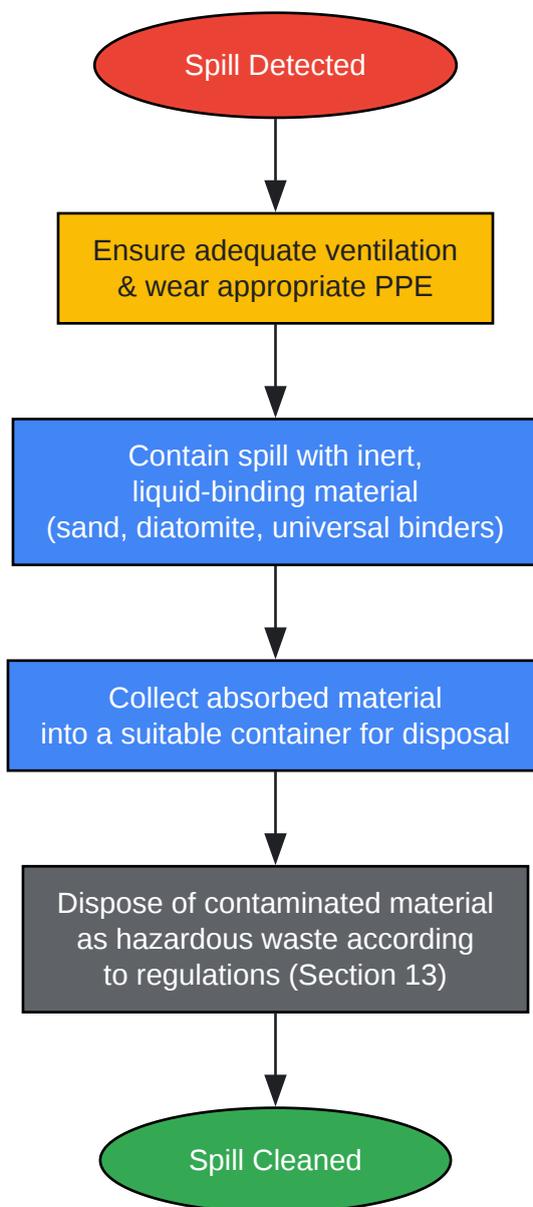
## First-Aid Response Protocol for Exposure

This decision tree outlines the immediate first-aid measures to be taken in case of accidental exposure to **Insta-Gel Plus**.

Caption: Decision tree for first-aid measures upon exposure.

## Spill Containment and Cleanup Procedure

This workflow provides a systematic approach to managing spills of **Insta-Gel Plus** in a laboratory setting.



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Caption: Step-by-step workflow for spill containment and cleanup.

## Precautionary Measures

Safe handling and storage are critical to minimizing risk. The following precautionary statements are mandated:

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[3]

- P233: Keep container tightly closed.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water.[3]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]

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## References

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